

Introduction: The Analytical Challenge of a Substituted Heterocycle

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Compound of Interest

Compound Name: 5-Acetylpyrazine-2-carboxylic acid

CAS No.: 118543-96-7

Cat. No.: B571735

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5-Acetylpyrazine-2-carboxylic acid is a bifunctional nitrogen-containing heterocycle. The pyrazine core is a key scaffold in medicinal chemistry and flavor science, making its derivatives, such as this one, important synthetic targets or intermediates.^[1] The structural elucidation of such a molecule, while seemingly straightforward, requires a systematic and multi-faceted analytical approach to unambiguously assign the substitution pattern and confirm the integrity of the functional groups. The presence of multiple carbonyl groups and a sparsely substituted aromatic ring necessitates a combination of techniques where the weaknesses of one are compensated by the strengths of another.

This guide, intended for researchers and drug development professionals, eschews a simple checklist of procedures. Instead, it presents a logical, self-validating workflow for the structural confirmation of **5-Acetylpyrazine-2-carboxylic acid** (C₇H₆N₂O₃).^[2] We will proceed from foundational molecular formula determination to the intricate mapping of the atomic framework, explaining the causality behind each experimental choice and demonstrating how the convergence of data from multiple orthogonal techniques provides an irrefutable structural proof.

Part 1: Foundational Analysis - Establishing the Molecular Blueprint

The first phase of any structure elucidation is to define the elemental composition and identify the constituent functional groups. This establishes the fundamental "pieces" of the puzzle that we will later assemble.

High-Resolution Mass Spectrometry (HRMS): Beyond Molecular Weight

The initial and most critical step is to determine the exact molecular formula. Low-resolution mass spectrometry provides the nominal mass, but High-Resolution Mass Spectrometry (HRMS) is essential for deriving a unique elemental composition from a highly accurate mass measurement.

Causality: We choose HRMS, typically with a soft ionization technique like Electrospray Ionization (ESI), to minimize fragmentation and obtain a clear molecular ion peak ($[M+H]^+$ or $[M-H]^-$). The high mass accuracy (typically <5 ppm) allows us to distinguish between isobaric compounds (different formulas with the same nominal mass), providing a high degree of confidence in the molecular formula.

Experimental Protocol: ESI-TOF HRMS

- **Sample Preparation:** Dissolve ~ 0.1 mg of the compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile/water 1:1).
- **Infusion:** Introduce the sample into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- **Ionization Mode:** Operate in both positive ($[M+H]^+$) and negative ($[M-H]^-$) ion modes to ensure detection. For a carboxylic acid, negative mode is often highly sensitive.
- **Mass Analyzer:** Utilize a Time-of-Flight (TOF) analyzer for its high resolution and mass accuracy.

- **Data Analysis:** Compare the measured exact mass of the molecular ion against a theoretical mass calculated for the expected formula ($C_7H_6N_2O_3$).

Data Presentation: HRMS Results

Parameter	Observed Value	Theoretical Value ($C_7H_6N_2O_3$)
Formula	$C_7H_6N_2O_3$	$C_7H_6N_2O_3$
Ion Mode	Negative $[M-H]^-$	-
Calculated Mass	-	165.0249
Measured Mass	165.0251	-

| Mass Error | +1.2 ppm | - |

This result confirms the molecular formula is $C_7H_6N_2O_3$, which corresponds to a molecular weight of 166.13 g/mol .[\[2\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Fingerprinting

With the molecular formula established, FTIR spectroscopy provides a rapid and definitive confirmation of the expected functional groups: a carboxylic acid and a ketone.[\[3\]](#)[\[4\]](#)

Causality: The vibrational frequencies of chemical bonds are highly characteristic. The carboxylic acid functional group is particularly distinct, with a very broad O-H stretch and a strong C=O stretch. The acetyl group's carbonyl stretch will also be present. This technique quickly verifies that the key structural motifs are intact.[\[5\]](#)

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a small amount of the solid powder directly onto the ATR crystal.
- **Acquisition:** Apply pressure to ensure good contact and collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .

- Background Correction: Perform a background scan of the clean, empty ATR crystal prior to sample analysis.

Data Presentation: Key IR Absorptions

Frequency (cm ⁻¹)	Intensity	Assignment
3300-2500	Broad, Strong	O-H stretch (Carboxylic acid dimer)[5]
~1720	Strong, Sharp	C=O stretch (Carboxylic acid) [3][6]
~1695	Strong, Sharp	C=O stretch (Acetyl ketone)[4]
~1600 & ~1480	Medium	C=C / C=N stretches (Pyrazine ring)

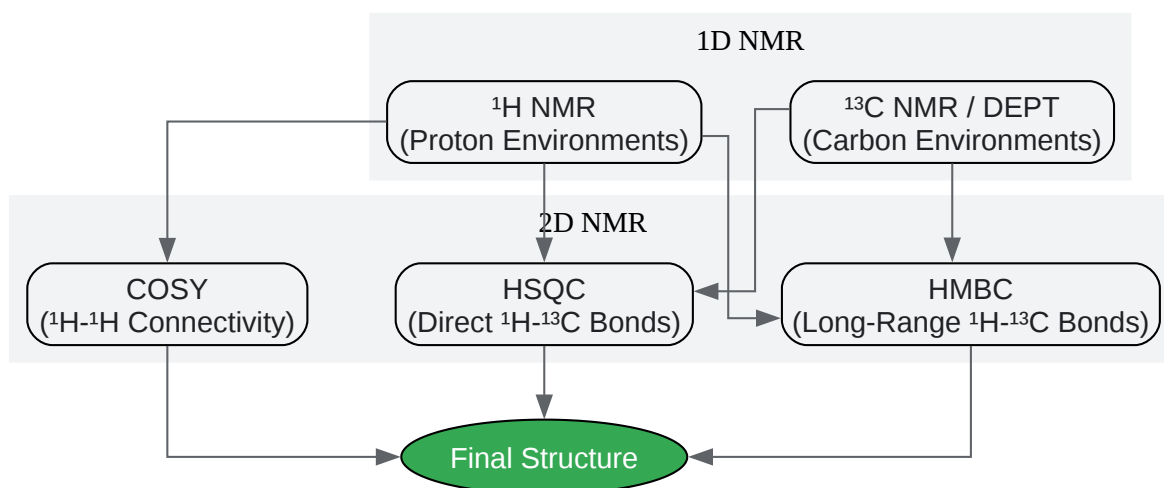
| ~1300 | Strong | C-O stretch (Carboxylic acid)[5] |

The presence of the extremely broad O-H band and two distinct carbonyl absorptions provides strong, direct evidence for the proposed functional groups.

Part 2: Mapping the Atomic Framework - A Multi-dimensional NMR Approach

NMR spectroscopy is the cornerstone of structure elucidation, providing detailed information about the chemical environment and connectivity of every ¹H and ¹³C atom in the molecule.[7] [8] For a molecule like **5-Acetylpyrazine-2-carboxylic acid**, a full suite of 1D and 2D NMR experiments is required for unambiguous assignment.

Diagram: General NMR Structure Elucidation Workflow



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Caption: A typical workflow for NMR-based structure elucidation.

1D NMR (^1H and ^{13}C): The Initial Readout

^1H NMR Spectroscopy provides a count of unique proton environments and their neighboring protons through spin-spin coupling.

- Expected Signals:
 - Pyrazine Ring Protons (2H): Two singlets in the aromatic region (typically 8.5-9.5 ppm). Their singlet nature indicates they are not adjacent to each other.
 - Acetyl Methyl Protons (3H): One sharp singlet (typically 2.5-3.0 ppm).
 - Carboxylic Acid Proton (1H): One broad singlet, often far downfield (>12 ppm), which is exchangeable with D_2O .^[3]

^{13}C NMR Spectroscopy reveals all unique carbon environments. DEPT (Distortionless Enhancement by Polarization Transfer) experiments are used to distinguish between CH_3 , CH_2 , CH , and quaternary (C) carbons.

- Expected Signals:
 - Carbonyl Carbons (2C): Two quaternary signals, one for the ketone (~195-205 ppm) and one for the carboxylic acid (~165-175 ppm).
 - Pyrazine Ring Carbons (4C): Four signals in the aromatic region (~140-160 ppm). Two will be CH (proton-attached) and two will be quaternary.
 - Acetyl Methyl Carbon (1C): One CH₃ signal (~25-30 ppm).

Experimental Protocol: 1D NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). DMSO-d₆ is often preferred for carboxylic acids to ensure the acidic proton is observed.
- ¹H Acquisition: Acquire with a sufficient relaxation delay (e.g., d1=5s) to ensure proper integration of all signals.
- ¹³C Acquisition: Acquire with proton decoupling. Obtain a DEPT-135 spectrum to differentiate carbon types.
- D₂O Exchange: Add a drop of D₂O to the NMR tube and re-acquire the ¹H spectrum to confirm the identity of the carboxylic acid proton (its signal will disappear).

Data Presentation: Hypothetical 1D NMR Data (in DMSO-d₆)

δ (ppm)	Multiplicity	Integration	Assignment (^1H)	δ (ppm)	Type ($^{13}\text{C}/\text{DEPT}$)	Assignment (^{13}C)
13.50	br s	1H	COOH	198.2	C	C=O (Acetyl)
9.35	s	1H	H-3 or H-6	166.5	C	COOH
9.10	s	1H	H-6 or H-3	151.0	C	C-2 or C-5
2.80	s	3H	CH ₃	148.5	C	C-5 or C-2
				145.3	CH	C-3 or C-6
				143.8	CH	C-6 or C-3

|||| 27.1 | CH₃ | CH₃ |

Note: Initial assignments are ambiguous and require 2D NMR for confirmation.

2D NMR: Assembling the Puzzle

While 1D NMR provides the list of parts, 2D NMR shows how they connect. For this molecule, the Heteronuclear Multiple Bond Correlation (HMBC) experiment is the most powerful tool.

Causality: HMBC detects correlations between protons and carbons that are separated by 2 or 3 bonds (^2JCH , ^3JCH). This allows us to connect the isolated proton-carbon spin systems and bridge quaternary carbons, which are invisible in other correlation experiments.

Key HMBC Correlations for Unambiguous Assignment:

- Methyl Protons (2.80 ppm): A strong correlation to the acetyl carbonyl carbon (~198.2 ppm) confirms the acetyl group. A second correlation to one of the pyrazine ring quaternary carbons will identify it as C-5.
- Aromatic Proton H-A (e.g., 9.10 ppm): Correlations to two quaternary carbons (the one attached to the acetyl group and the one attached to the carboxylic acid) and one other CH carbon will firmly place all substituents.

- Aromatic Proton H-B (e.g., 9.35 ppm): Similar correlations will cross-validate the assignments.

Diagram: Key HMBC Correlations for Structure Confirmation

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Sources

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